

# N-(2-Methoxy-2-methylpropyl)formamide: A Comprehensive Technical Review

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## Compound of Interest

Compound Name: *N*-(2-Methoxy-2-methylpropyl)formamide

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## Abstract

**N-(2-Methoxy-2-methylpropyl)formamide** is a chemical intermediate of significant interest in synthetic organic chemistry. This document provides an in-depth review of the existing research on this compound, covering its synthesis, physicochemical properties, and known applications. While direct research into the biological activity and pharmacological profile of **N-(2-Methoxy-2-methylpropyl)formamide** is limited, this guide contextualizes its potential toxicological profile based on studies of related formamide derivatives. All available quantitative data has been summarized, and detailed experimental protocols for its synthesis are provided.

## Introduction

**N-(2-Methoxy-2-methylpropyl)formamide**, with the chemical formula  $C_6H_{13}NO_2$ , is a secondary amide derivative of formic acid.[1] Its molecular structure, featuring a methoxy group and two methyl groups on the propyl chain, imparts specific physicochemical properties that make it a valuable precursor in organic synthesis.[1] Notably, it serves as a key intermediate in the synthesis of 2-methoxy-2-methylpropyl isonitrile, also known as MIBI.[1] This technical guide aims to consolidate the current knowledge on **N-(2-Methoxy-2-methylpropyl)formamide**, presenting it in a manner that is accessible and useful for researchers and professionals in the field of drug development and chemical synthesis.

## Physicochemical Properties

A summary of the key physicochemical properties of **N-(2-Methoxy-2-methylpropyl)formamide** is presented in Table 1. These properties have been compiled from various chemical databases and supplier information.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO <sub>2</sub>	[2][3]
Molecular Weight	131.17 g/mol	[2][3]
CAS Number	112129-25-6	[2][3]
Appearance	Colorless, oily liquid	[4]
LogP	0.99770	[2]
PSA (Polar Surface Area)	41.82 Å <sup>2</sup>	[2]
IUPAC Name	N-(2-methoxy-2-methylpropyl)formamide	[3]
Synonyms	N-formyl-2-methoxyisobutylamine, N-(2-Methoxy-2-methyl-propyl)-formamide	[2][3]

## Synthesis of N-(2-Methoxy-2-methylpropyl)formamide

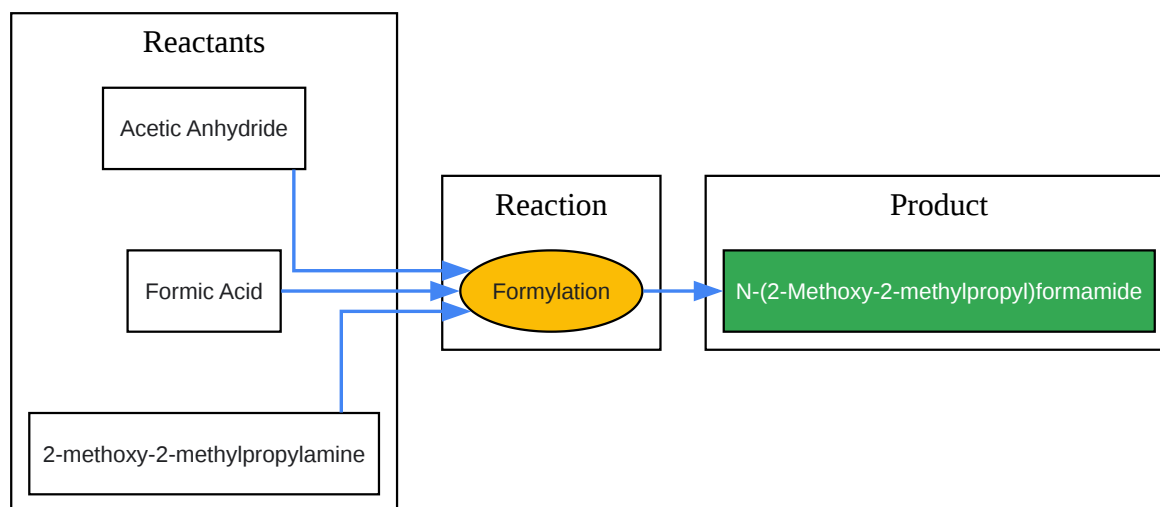
Two primary synthetic routes for **N-(2-Methoxy-2-methylpropyl)formamide** have been reported in the literature.[1] These are the formylation of 2-methoxy-2-methylpropylamine and the reaction of 2-methoxy-2-methylpropanol with formamide.

### Formylation of 2-Methoxy-2-methylpropylamine

This method involves the direct formylation of the primary amine, 2-methoxy-2-methylpropylamine. A common and effective reagent for this transformation is a mixture of formic acid and acetic anhydride, which generates a potent formylating agent in situ.[1]

## Experimental Protocol:

- Reagents: 2-methoxy-2-methylpropylamine, formic acid, acetic anhydride.[1]
- Procedure: A mixture of formic acid and acetic anhydride is prepared, typically at a controlled temperature to manage the exothermic reaction. 2-methoxy-2-methylpropylamine is then added to this mixture. The reaction is stirred for a specified period, and the product is isolated and purified using standard laboratory techniques such as distillation or chromatography.



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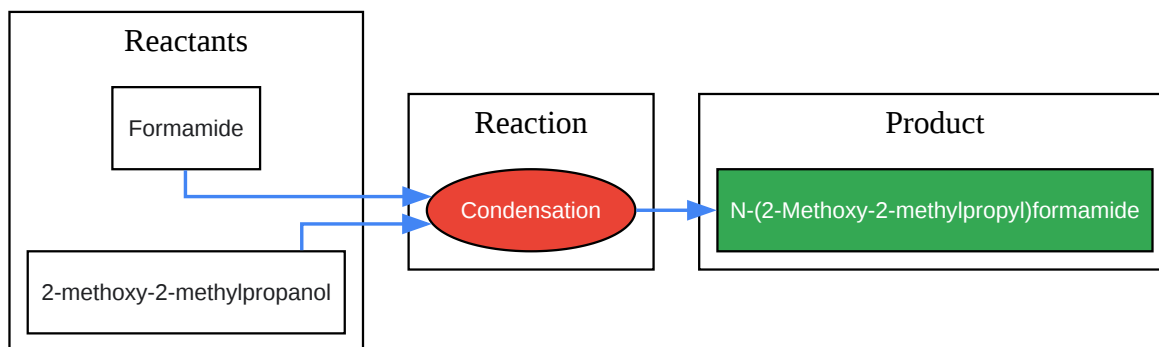
Caption: Synthesis via formylation of the corresponding amine.

## Reaction of 2-Methoxy-2-methylpropanol with Formamide

An alternative route involves the reaction of 2-methoxy-2-methylpropanol with formamide.[1] This reaction typically requires heating and may be facilitated by a catalyst to promote the condensation and formation of the N-substituted formamide.[1]

## Experimental Protocol:

- Reagents: 2-methoxy-2-methylpropanol, formamide, catalyst (optional, e.g., acid catalyst).[1]
- Procedure: 2-methoxy-2-methylpropanol and formamide are heated together, with or without a catalyst. The reaction progress is monitored, and upon completion, the desired product is isolated from the reaction mixture through appropriate workup and purification steps.



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Caption: Synthesis via reaction of the corresponding alcohol with formamide.

## Biological Activity and Toxicology

There is a notable absence of direct research on the biological activity and toxicology of **N-(2-Methoxy-2-methylpropyl)formamide** in publicly available literature. However, insights can be drawn from studies on formamide and its other N-alkylated derivatives.

Formamide itself is recognized as a reproductive and developmental toxicant in animal studies.[5] Studies on N-methyl and N-ethyl derivatives of formamide have also indicated potential toxicity.[6] The primary target organ for toxicity of many formamide and acetamide derivatives is the liver.[7] For instance, N,N-dimethylformamide (DMF) is a well-studied hepatotoxin.[7]

Metabolites of N-alkylformamides, specifically N-alkylcarbamic acid thioesters, have been implicated as potential mediators of both antineoplastic and hepatotoxic activities.[8] These metabolites might act by liberating isocyanates at cellular membranes.[8]

Given these findings for related compounds, it is prudent to handle **N-(2-Methoxy-2-methylpropyl)formamide** with appropriate safety precautions, assuming potential for toxicity

until specific studies are conducted.

## Applications in Synthesis

The principal application of **N-(2-Methoxy-2-methylpropyl)formamide** is as a direct precursor to 2-methoxy-2-methylpropyl isonitrile (MIBI).[1] Isocyanides are valuable reagents in multicomponent reactions and for the synthesis of various heterocyclic compounds.[1] The conversion of the formamide to the isonitrile is a key transformation that underscores the synthetic utility of this compound.

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